

Aldose Reductase-IN-3: A Technical Overview for Drug Discovery Professionals

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Compound of Interest

Compound Name: Aldose reductase-IN-3

Cat. No.: B15574130

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Aldose reductase (AR), an enzyme in the polyol pathway, has been a significant target in drug discovery for decades, primarily due to its role in the pathogenesis of diabetic complications. Under hyperglycemic conditions, AR catalyzes the reduction of glucose to sorbitol, the accumulation of which leads to osmotic stress and subsequent cellular damage in various tissues. **Aldose reductase-IN-3** (also known as Compound 5) is a noteworthy small molecule inhibitor of this enzyme. This document provides a comprehensive technical overview of **Aldose reductase-IN-3**, summarizing its known properties, and placing it within the broader context of aldose reductase inhibition and associated signaling pathways.

Core Molecular and Pharmacological Data

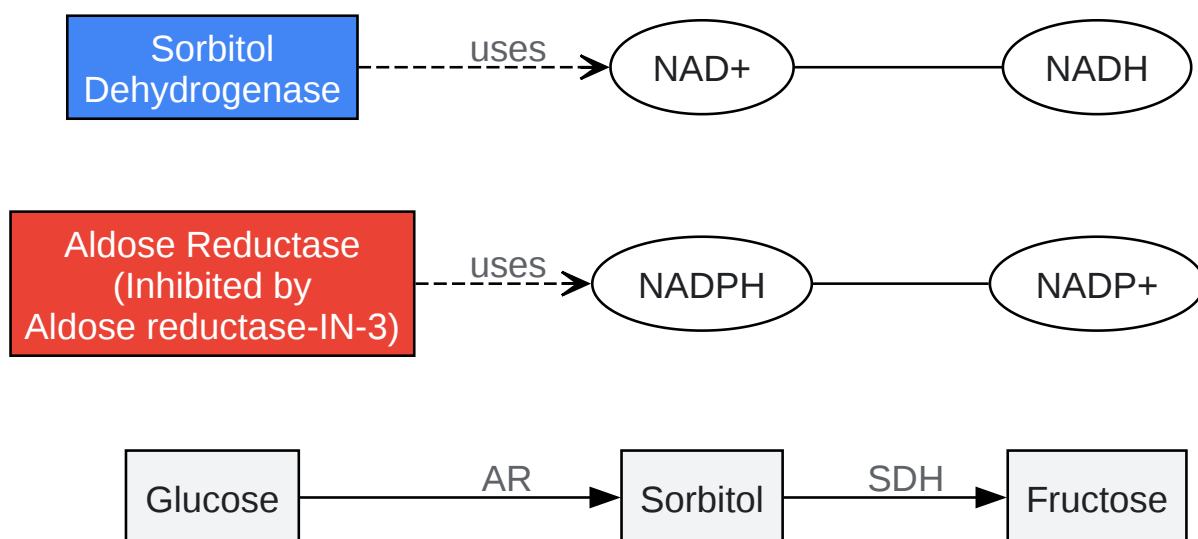
Aldose reductase-IN-3 has been identified as a potent and moderately selective inhibitor of aldose reductase.^[1] The key quantitative data available for this compound are summarized below.

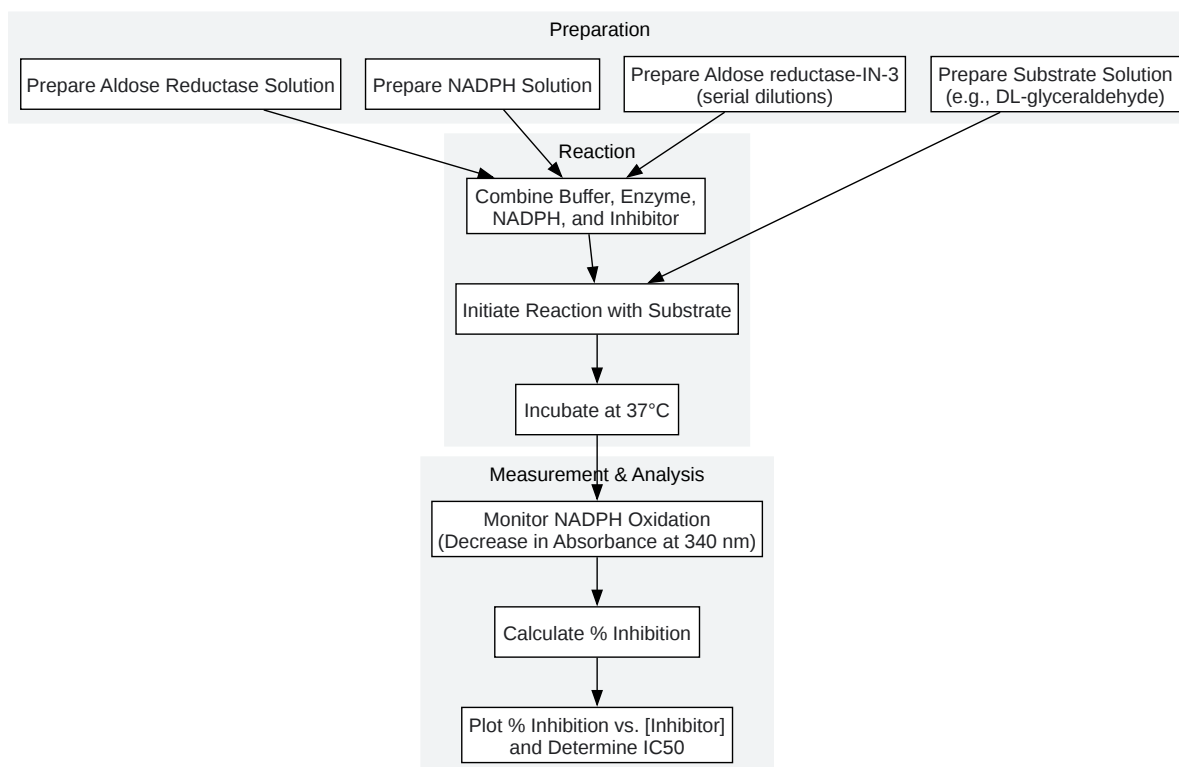
Property	Value	Reference
Chemical Formula	C18H12ClN3O2S2	[1]
Molecular Weight	401.89 g/mol	[1]
CAS Number	1390616-76-8	[1]
IC50 (Aldose Reductase)	3.99 μ M	[1]

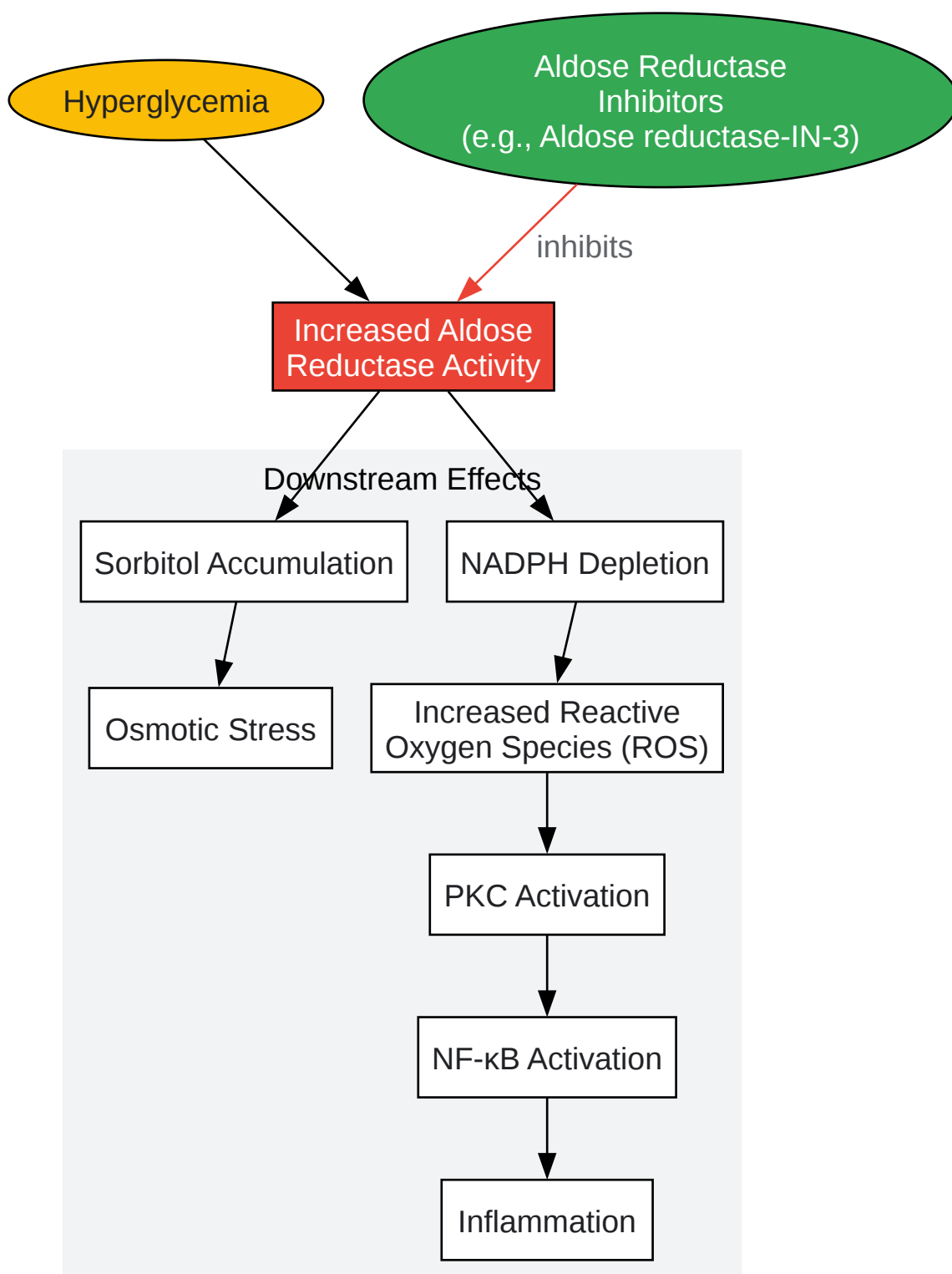
Note: A publicly available 2D or 3D molecular structure diagram for **Aldose reductase-IN-3** could not be retrieved from the conducted searches.

The Polyol Pathway and the Role of Aldose Reductase

The polyol pathway is a two-step metabolic pathway that converts glucose to fructose. Under normal glycemic conditions, this pathway is responsible for a minor fraction of glucose metabolism. However, in hyperglycemic states, the flux through the polyol pathway is significantly increased.







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References

- 1. medchemexpress.com [medchemexpress.com]
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